

(3-Butoxy-5-formylphenyl)boronic acid: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: (3-Butoxy-5-formylphenyl)boronic acid

Cat. No.: B1284296

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CAS Number: 1072951-70-2

This technical guide provides an in-depth overview of **(3-Butoxy-5-formylphenyl)boronic acid**, a versatile reagent in organic synthesis. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and applications, with a focus on its role in the formation of carbon-carbon bonds.

Chemical and Physical Properties

(3-Butoxy-5-formylphenyl)boronic acid is a bifunctional organic compound containing both a boronic acid group and an aldehyde functional group. This unique structure makes it a valuable building block in medicinal chemistry and materials science. The butoxy group enhances its solubility in organic solvents, a desirable characteristic for many chemical reactions.

Property	Value
CAS Number	1072951-70-2 [1] [2]
Molecular Formula	C ₁₁ H ₁₅ BO ₄ [3]
Molecular Weight	222.05 g/mol
Appearance	White to off-white solid (presumed)
Solubility	Soluble in many organic solvents

Synthesis

The synthesis of arylboronic acids, including **(3-Butoxy-5-formylphenyl)boronic acid**, typically involves the reaction of an organometallic reagent (such as a Grignard or organolithium reagent) with a trialkyl borate. Given the presence of the reactive formyl group, a protection strategy is often necessary to prevent unwanted side reactions.

A general synthetic pathway could involve the following logical steps:



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Caption: A logical workflow for the synthesis of **(3-Butoxy-5-formylphenyl)boronic acid**.

Applications in Organic Synthesis

The primary application of **(3-Butoxy-5-formylphenyl)boronic acid** is in palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling. This reaction is a powerful tool for the formation of carbon-carbon bonds, particularly for the synthesis of biaryl compounds.[\[4\]](#)[\[5\]](#)[\[6\]](#) The presence of the formyl group offers a site for further chemical transformations, allowing for the creation of complex molecules.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling involves the reaction of an organoboron compound (in this case, **(3-Butoxy-5-formylphenyl)boronic acid**) with an organic halide or triflate in the presence of a palladium catalyst and a base.^[6]

Experimental Protocol: General Procedure for Suzuki-Miyaura Coupling

This protocol provides a general framework for the use of **(3-Butoxy-5-formylphenyl)boronic acid** in a Suzuki-Miyaura coupling reaction. Reaction conditions may need to be optimized for specific substrates.

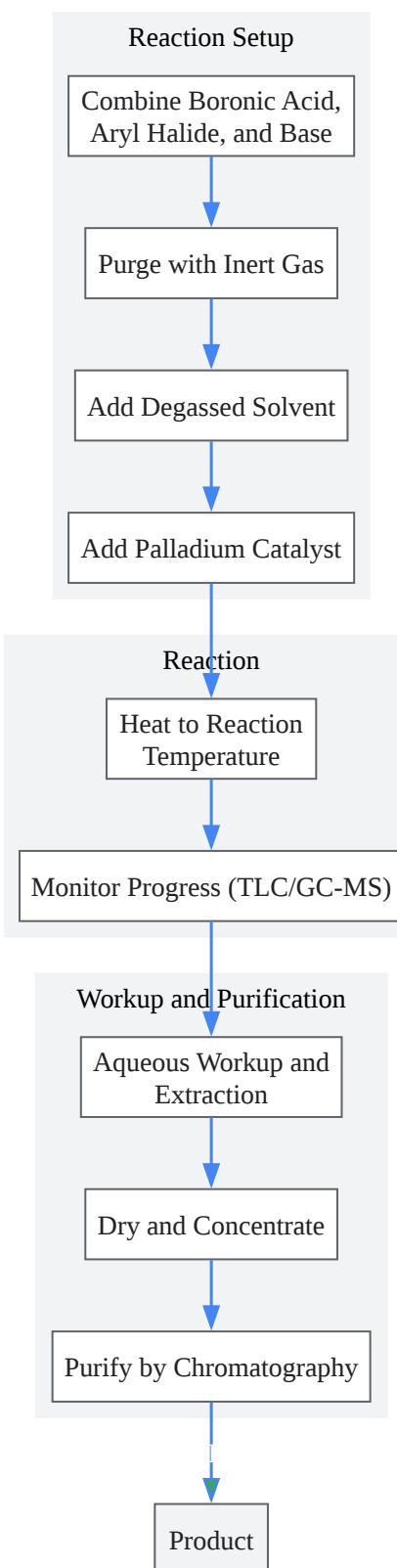
Materials:

- **(3-Butoxy-5-formylphenyl)boronic acid**
- Aryl halide (e.g., aryl bromide or iodide)
- Palladium catalyst (e.g., $\text{Pd}(\text{PPh}_3)_4$, $\text{Pd}(\text{dppf})\text{Cl}_2$)
- Base (e.g., K_2CO_3 , Cs_2CO_3 , K_3PO_4)
- Solvent (e.g., Toluene, Dioxane, DMF, with water)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a reaction vessel, add **(3-Butoxy-5-formylphenyl)boronic acid** (1.2 equivalents), the aryl halide (1.0 equivalent), and the base (2.0-3.0 equivalents).
- Purge the vessel with an inert gas (N_2 or Ar) for 10-15 minutes.
- Add the solvent system (e.g., a 4:1 mixture of an organic solvent and water).
- Degas the solution by bubbling the inert gas through it for another 10-15 minutes.
- Add the palladium catalyst (0.01-0.05 equivalents) to the reaction mixture.

- Heat the reaction to the desired temperature (typically 80-110 °C) and monitor its progress by a suitable analytical technique (e.g., TLC or GC-MS).
- Upon completion, cool the reaction to room temperature.
- Perform an aqueous workup by adding water and extracting the product with an organic solvent (e.g., ethyl acetate).
- Dry the combined organic layers over an anhydrous drying agent (e.g., Na₂SO₄ or MgSO₄), filter, and concentrate under reduced pressure.
- Purify the crude product by a suitable method, such as column chromatography on silica gel.



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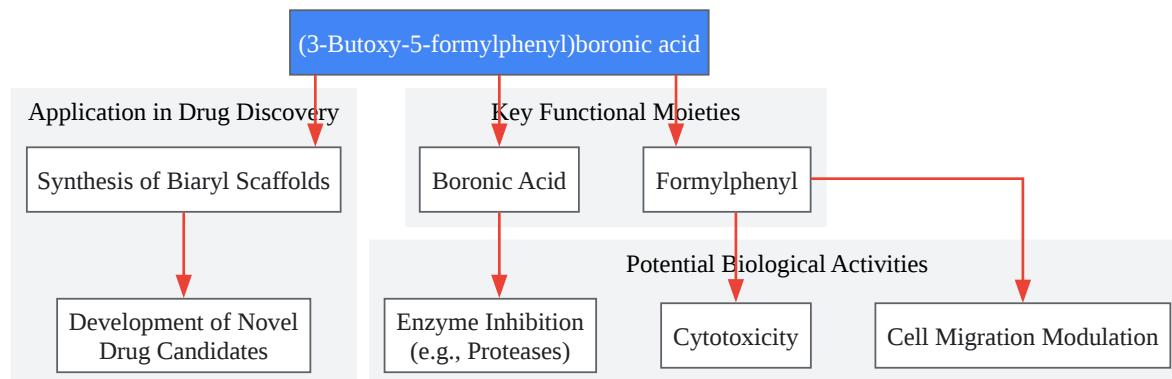
Caption: A typical experimental workflow for a Suzuki-Miyaura coupling reaction.

Biological Relevance and Signaling Pathways

While direct studies on the biological activity of **(3-Butoxy-5-formylphenyl)boronic acid** are not readily available in the public domain, its structural motifs are of significant interest in drug discovery. Boronic acids are a class of compounds known to exhibit a range of biological activities, with some derivatives being investigated as enzyme inhibitors. For instance, the boronic acid moiety can form reversible covalent bonds with active site serine or threonine residues in proteases.

The formylphenyl group is also a common feature in biologically active molecules. The aldehyde can participate in the formation of Schiff bases with amines, a reaction that can be relevant in biological systems. Derivatives of formylphenylboronic acids have been evaluated for their cytotoxic and cell migration effects, suggesting potential applications in cancer research and wound healing.^[7]

The biaryl structures synthesized using this boronic acid are prevalent scaffolds in many pharmaceuticals. Therefore, **(3-Butoxy-5-formylphenyl)boronic acid** serves as a crucial starting material for the synthesis of compounds that may interact with various biological targets and signaling pathways. Further research is needed to elucidate the specific biological effects of this compound and its derivatives.



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